Application Notes and Protocols for High-Pressure Synthesis of Sodium Aluminum Hydride

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Compound of Interest

Compound Name:	*Sodium aluminum*
CAS No.:	*39422-24-7*
Cat. No.:	*B8332051*

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These application notes provide detailed protocols for the high-pressure synthesis of **sodium aluminum** hydride (NaAlH4), a powerful reducing agent with applications in organic synthesis and as a potential hydrogen storage material. The following sections outline the necessary equipment, reagents, and step-by-step procedures for two primary synthesis methods: direct hydrogenation in a solvent and mechano-chemical synthesis.

Introduction

Sodium aluminum hydride is a versatile chemical reagent that offers an alternative to other metal hydrides like lithium aluminum hydride. Its synthesis, however, requires careful handling of pyrophoric materials and adherence to high-pressure safety protocols. The methods described herein are based on established laboratory procedures and provide a foundation for the successful synthesis of NaAlH4.

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Experimental Protocols

Two primary methods for the high-pressure synthesis of **sodium aluminum** hydride are detailed below. Researchers should select the method that best suits their available equipment and desired product characteristics.

Protocol 1: Direct Synthesis via Pressure Hydrogenation in a Liquid Medium

This method involves the direct reaction of sodium and aluminum with high-pressure hydrogen gas in an appropriate solvent.[1]

Materials and Equipment:

- High-pressure autoclave or reactor equipped with a stirrer, gas inlet, pressure gauge, and temperature controller
- Schlenk line or glovebox for inert atmosphere handling
- Sodium metal (Na)
- Aluminum powder (Al)
- Anhydrous solvent (e.g., diglyme, tetrahydrofuran)
- Hydrogen gas (high purity)
- Catalyst (optional, e.g., triethylaluminium, titanium-containing compounds)[2]
- Cannula for liquid transfer
- Filtration apparatus (under inert atmosphere)

Procedure:

- Reactor Preparation: Thoroughly clean and dry the high-pressure autoclave. Ensure all fittings are secure and the system is leak-tight.

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- Reagent Loading (Inert Atmosphere): Inside a glovebox or under an inert atmosphere, carefully weigh and transfer the sodium metal and aluminum powder into the autoclave.
- Solvent Addition: Add the anhydrous solvent to the autoclave via cannula transfer. The typical concentration of the final product is in the range of 5-20 weight percent.[3]
- Catalyst Addition (Optional): If a catalyst is used, it should be added at this stage. For example, a small amount of triethylaluminium can be introduced.
- Sealing and Purging: Seal the autoclave and remove it from the glovebox. Connect the reactor to the gas lines. Purge the system several times with inert gas (e.g., argon) and then with hydrogen gas to remove any residual air and moisture.
- Pressurization and Heating: Pressurize the reactor with hydrogen to the desired pressure (e.g., 700-2500 psig).[3] Begin stirring and heat the reactor to the target temperature (e.g., 120-170 °C).[3]
- Reaction Monitoring: Monitor the pressure inside the reactor. A drop in pressure indicates hydrogen consumption and the progress of the reaction. The reaction can be run to a specific conversion percentage or to completion.[3] For example, a reaction at 140°C and 1000 psig can take several hours to reach near completion.[3]
- Cooling and Depressurization: Once the reaction is complete, cool the reactor to room temperature. Carefully and slowly vent the excess hydrogen pressure in a well-ventilated fume hood.
- Product Recovery (Inert Atmosphere): Transfer the reactor back into a glovebox. The product, **sodium aluminum** hydride, will be dissolved in the solvent. The solution can be separated from any unreacted solids by filtration or decantation.
- Product Isolation: The solvent can be removed under vacuum to obtain the solid **sodium aluminum** hydride.

Protocol 2: Mechano-chemical Synthesis via High-Energy Ball Milling

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This solvent-free method utilizes mechanical energy to facilitate the reaction between sodium hydride and aluminum under a hydrogen atmosphere.

Materials and Equipment:

- High-energy planetary ball mill with hardened steel or tungsten carbide vials and balls
- Glovebox for inert atmosphere handling
- Sodium hydride (NaH)
- Aluminum powder (Al)
- Catalyst (e.g., $TiCl_3$, TiF_3)[4]
- Hydrogen gas (high purity)
- Gas-tight connection for milling vials

Procedure:

- Vial and Ball Preparation: Ensure the milling vials and balls are clean and dry.
- Reagent Loading (Inert Atmosphere): Inside a glovebox, weigh and transfer the sodium hydride, aluminum powder, and catalyst into the milling vial. A typical molar ratio is 1:1 for NaH and Al, with a small mole percentage of the catalyst.
- Sealing and Pressurization: Seal the vial with a gas-tight lid equipped with a valve. Remove the vial from the glovebox and connect it to a hydrogen gas line.
- Hydrogenation: Pressurize the vial with hydrogen to the desired pressure (e.g., up to 100 bar).[4]
- Ball Milling: Place the vial in the ball mill and start the milling process. The milling time can range from several hours to over 50 hours, depending on the desired conversion.[4][5]
- Monitoring: The progress of the reaction can be monitored by periodically stopping the milling, allowing the vial to cool, and measuring the pressure drop.

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- Product Recovery (Inert Atmosphere): After the milling is complete, carefully vent the excess hydrogen pressure. Transfer the vial back into a glovebox to recover the solid **sodium aluminum** hydride product.

Data Presentation

The following table summarizes key quantitative data from various high-pressure synthesis experiments for **sodium aluminum** hydride.

Parameter	Direct Synthesis (in Solvent)	Mechano-chemical Synthesis	Reference
Precursors	Sodium (Na), Aluminum (Al)	Sodium Hydride (NaH), Aluminum (Al)	[3],[4]
Solvent	Diglyme, Tetrahydrofuran (THF)	None	[3],[6]
Temperature	120 - 170 °C	Ambient Temperature	[3],[5]
Pressure	700 - 2500 psig (approx. 48 - 172 bar)	15 - 100 bar	[3],[4][5]
Catalyst	Triethylaluminium, Ti-containing compounds	$TiCl_3$, TiF_3	[2],[4]
Reaction Time	Several hours	30 - 80 hours	[3],[4]
Conversion/Yield	~91% conversion of Na to $NaAlH_4$	High yield, dependent on milling time and pressure	[3],[5]

Experimental Workflow and Logic Diagrams

The following diagrams illustrate the experimental workflow for the high-pressure synthesis of **sodium aluminum** hydride.

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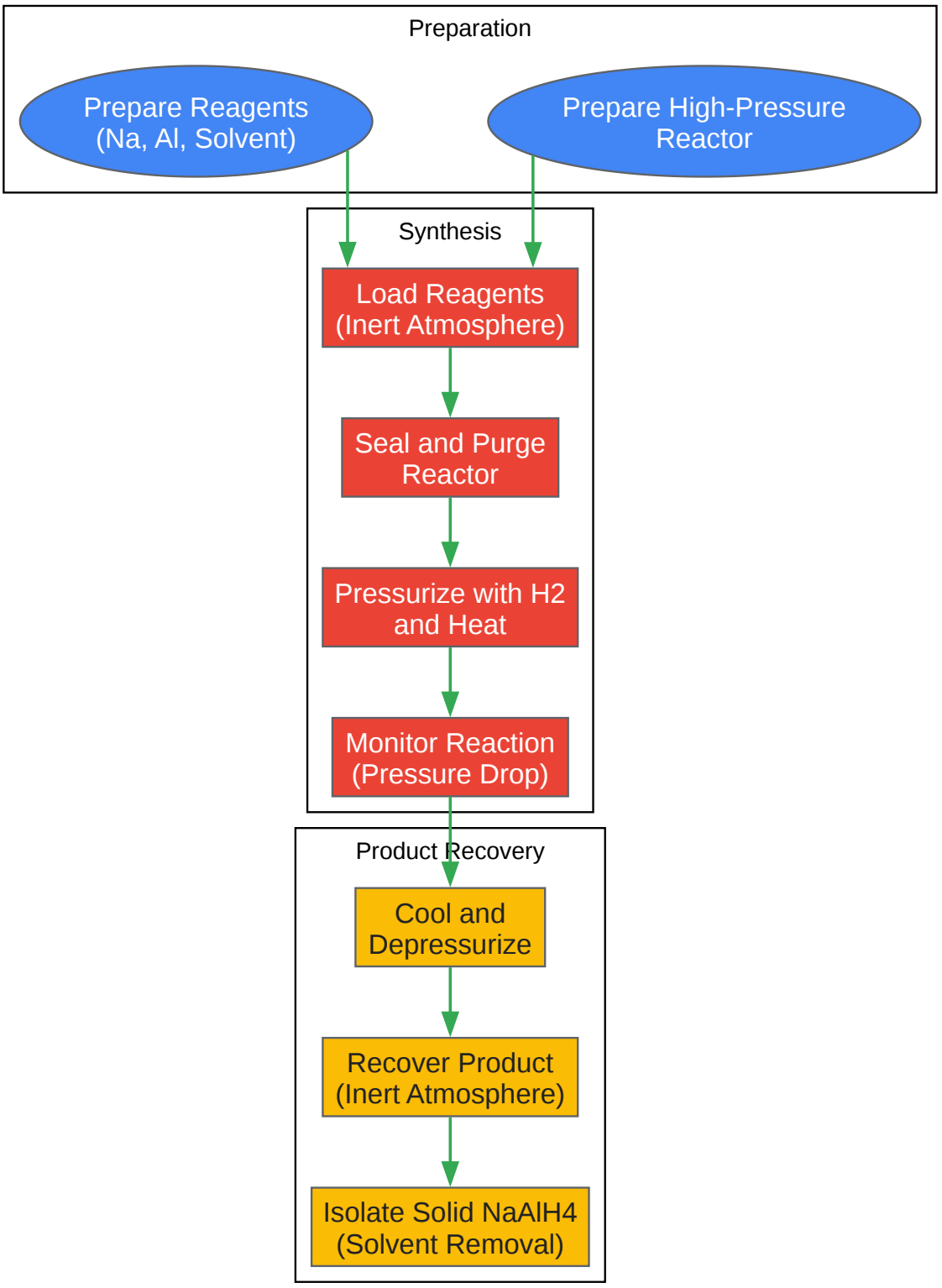
Experimental Workflow for Direct Synthesis of NaAlH4



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Caption: Workflow for the direct synthesis of **sodium aluminum** hydride.

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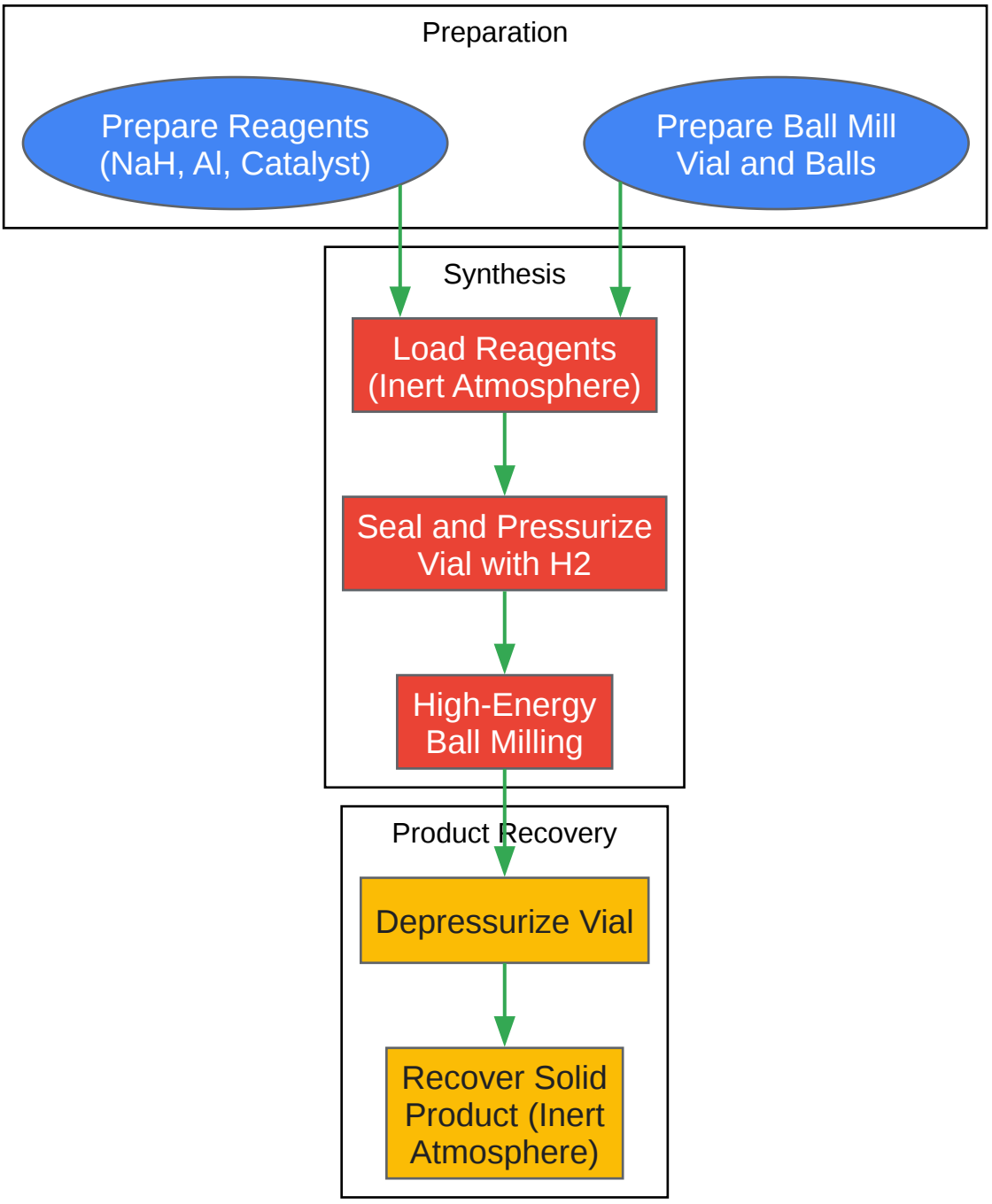
Experimental Workflow for Mechano-chemical Synthesis of NaAlH4



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Caption: Workflow for the mechano-chemical synthesis of NaAlH4.

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